

DPNI-GABA stability and storage conditions

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Compound of Interest

Compound Name: DPNI-GABA

Cat. No.: B15621053

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DPNI-GABA Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the stability and storage of DPNI-caged-GABA, along with troubleshooting guides and frequently asked questions for its use in experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for storing **DPNI-GABA**?

DPNI-GABA should be stored as a desiccated powder at -20°C.^[1]^[2]^[3]

Q2: How should I prepare and store **DPNI-GABA** solutions?

For optimal results, it is recommended to prepare fresh solutions of **DPNI-GABA** on the day of the experiment.^[3] If necessary, stock solutions can be prepared in advance and stored at -20°C for up to several months.^[3] To prepare a solution, **DPNI-GABA** is soluble up to 2 mM in water with gentle warming.^[2]^[3] When retrieving the compound from cold storage, allow the vial to equilibrate to room temperature for at least one hour before opening to prevent condensation.^[3]

Q3: What is the known stability of **DPNI-GABA** in solution?

While specific quantitative stability data for **DPNI-GABA** in solution is not readily available, it is described as having high stability.^[4] For comparison, other caged GABA compounds have been noted to be chemically stable in aqueous solutions for weeks or longer.^[5] However, to ensure the highest activity, daily preparation of solutions is advised.

Q4: Is **DPNI-GABA** sensitive to light?

Yes, as a "caged" compound, **DPNI-GABA** is designed to be photolabile, releasing GABA upon exposure to specific wavelengths of light (efficient at near-UV and 405 nm).^[2]^[3] Therefore, it is crucial to protect **DPNI-GABA** powder and solutions from light to prevent premature uncaging and degradation. All handling steps should be performed in the dark or under dim red light.

Q5: Does **DPNI-GABA** interfere with GABA receptors?

DPNI-GABA has been designed to minimize the pharmacological interference commonly observed with other caged GABA compounds.^[4] It exhibits a much lower affinity for GABA-A receptors compared to some other caged GABA derivatives, with a reported IC₅₀ of approximately 0.5 mM.^[4]^[6] While this is an advantage, it is a factor to consider, especially at higher concentrations.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
No or weak response to uncaging	Degraded DPNI-GABA	Prepare a fresh solution from the powdered stock. Ensure the stock has been stored correctly at -20°C and desiccated.
Insufficient light power or incorrect wavelength	Verify the laser/light source output and ensure it is at an appropriate wavelength for DPNI-GABA uncaging (near-UV or 405 nm).	
Suboptimal concentration	The concentration of DPNI-GABA in the bath or perfusate may be too low. A typical concentration is around 1 mM. [4]	
Inconsistent results between experiments	Inconsistent solution preparation	Prepare fresh solutions for each experiment. If using a stock solution, ensure it has been stored properly and has not undergone multiple freeze-thaw cycles.
Variability in light delivery	Ensure consistent positioning of the light source and the sample. Monitor laser output for fluctuations.	
Evidence of GABA-A receptor blockade	High concentration of DPNI-GABA	While DPNI-GABA has a lower affinity for GABA-A receptors, high concentrations can still cause some blockade. [4] [6] Consider using the lowest effective concentration.

Precipitation of DPNI-GABA in solution

Low solubility

DPNI-GABA is soluble up to 2 mM in water, but may require gentle warming to fully dissolve.^[2]^[3] Ensure the solution is fully dissolved before use.

Quantitative Data Summary

Storage and Stability

Parameter	Condition	Recommendation/D ata	Citations
Form	Solid	Powder	^[3]
Storage Temperature	Solid	-20°C	^[1] ^[2] ^[3]
Storage Conditions	Solid	Desiccate	^[3]
Solution Storage Temperature	Aqueous Solution	-20°C	^[3]
Solution Storage Duration	Aqueous Solution	Up to several months (fresh preparation recommended)	^[3]

Physicochemical and Photochemical Properties

Property	Value	Citations
Molecular Weight	499.3 g/mol	[1]
Formula	C ₁₅ H ₂₃ N ₃ O ₁₂ P ₂	[1][2]
Purity	≥98%	[2]
Solubility	Up to 2 mM in water with gentle warming	[2][3]
Quantum Yield	0.085	[2]
Effective Uncaging Wavelengths	Near-UV and 405 nm	[2][3]
GABA-A Receptor IC ₅₀	~0.5 mM	[4]

Experimental Protocols

Protocol 1: Preparation of **DPNI-GABA** Stock Solution

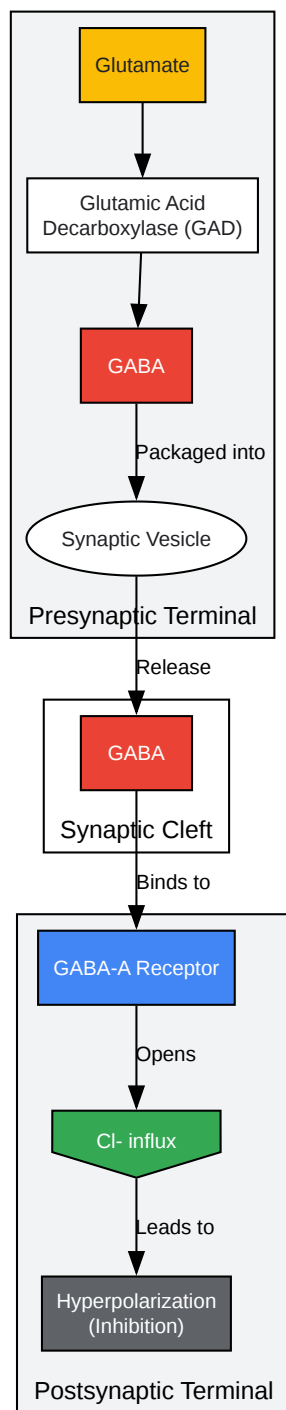
- Remove the vial of **DPNI-GABA** powder from -20°C storage.
- Allow the vial to equilibrate to room temperature for at least 60 minutes before opening to prevent moisture condensation.
- In a light-protected environment, add the appropriate volume of sterile, deionized water to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Gently warm the solution and vortex briefly to ensure complete dissolution.
- Aliquot the stock solution into light-proof microcentrifuge tubes.
- Store the aliquots at -20°C for long-term storage. Avoid repeated freeze-thaw cycles.

Protocol 2: **DPNI-GABA** Uncaging in Electrophysiology

- Thaw an aliquot of the **DPNI-GABA** stock solution at room temperature, protected from light.

- Dilute the stock solution in the extracellular recording solution to the final working concentration (typically 0.5 - 1 mM).
- Bath-apply the **DPNI-GABA** containing extracellular solution to the preparation or use a local perfusion system with a patch pipette.[\[4\]](#)
- Position the light source (e.g., a laser coupled to the microscope) to the desired area of interest.
- Use a brief pulse of light at an appropriate wavelength (e.g., 405 nm) to uncage GABA. The duration and intensity of the light pulse will need to be optimized for the specific experimental setup and desired GABA concentration.
- Record the physiological response using standard electrophysiological techniques.
- The concentration of **DPNI-GABA** in the final solution can be verified by spectrophotometry using an absorption coefficient of $4,229 \text{ M}^{-1}\text{cm}^{-1}$ at 355 nm.[\[4\]](#)

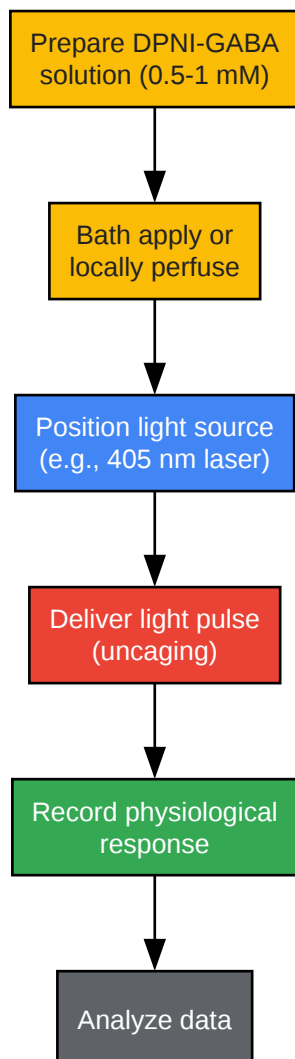
Visualizations



GABAergic Synaptic Transmission

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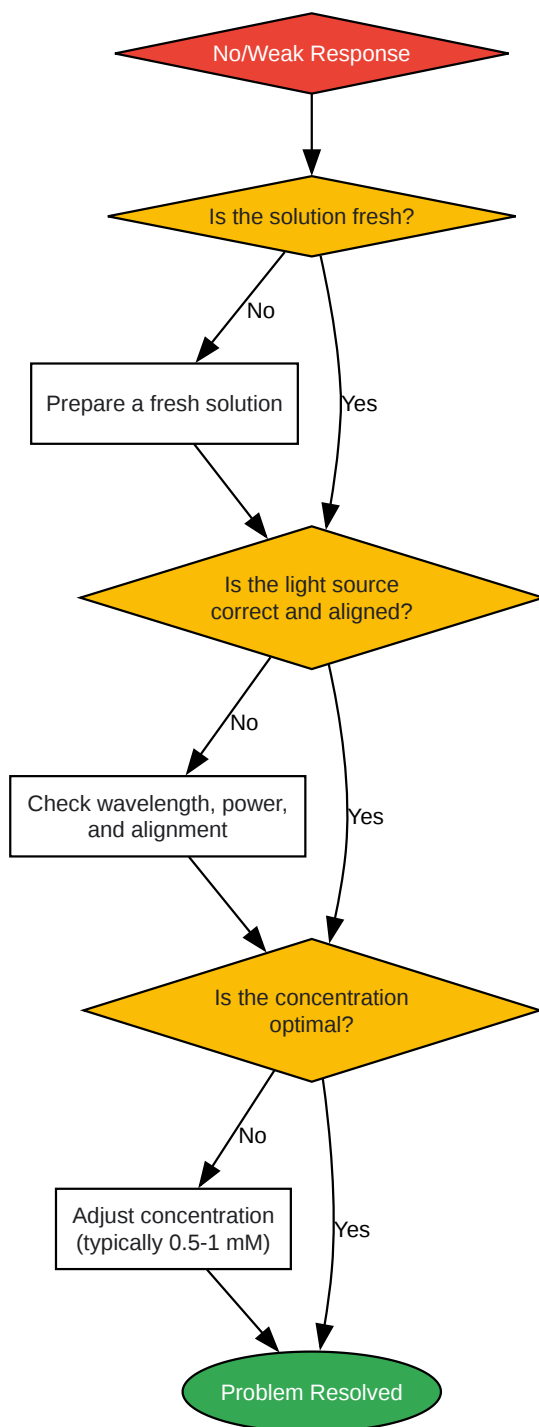
Caption: Signaling pathway of GABA at an inhibitory synapse.



DPNI-GABA Uncaging Experimental Workflow

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Caption: A typical experimental workflow for **DPNI-GABA** uncaging.



Troubleshooting DPNI-GABA Experiments

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